

An In-depth Technical Guide on Benzyl 4-oxoazepane-1-carboxylate

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Compound of Interest

Compound Name: Benzyl 4-oxoazepane-1-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **Benzyl 4-oxoazepane-1-carboxylate**, a compound of interest in synthetic organic chemistry and drug discovery.

Physicochemical Properties

The fundamental molecular properties of **Benzyl 4-oxoazepane-1-carboxylate** are summarized below.

Property	Value
Molecular Formula	C ₁₄ H ₁₇ NO ₃ [1][2][3]
Molecular Weight	247.29 g/mol [1][2][3][4]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Benzyl 4-oxoazepane-1-carboxylate** are typically developed on a lab-specific basis. Standard techniques for compounds of this class would include:

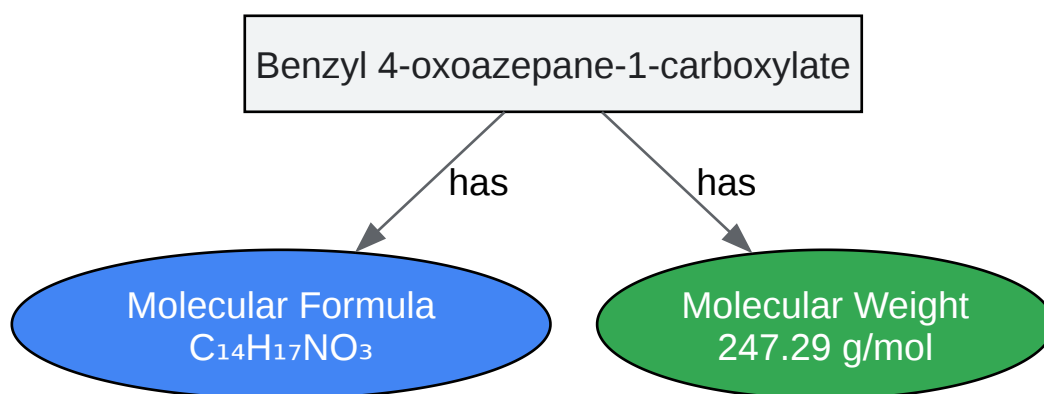
- Synthesis: Often involving the protection of the nitrogen in 4-azepanone followed by subsequent reactions.

- Purification: Commonly achieved through column chromatography on silica gel.
- Analysis: Characterization is typically performed using Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm the structure and purity.

Note: Specific, validated experimental protocols should be sourced from peer-reviewed chemical literature or established chemical synthesis databases.

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Caption: Relationship between **Benzyl 4-oxoazepane-1-carboxylate** and its molecular properties.

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References

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